

3-(3-Bromophenyl)-3-methylpyrrolidine: Structural Analysis & Synthetic Utility

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Compound of Interest

Compound Name: 3-(3-Bromophenyl)-3-methylpyrrolidine

Cat. No.: B14865042

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Executive Summary

3-(3-Bromophenyl)-3-methylpyrrolidine represents a high-value pharmacophore in modern drug discovery, particularly within neuropsychiatry and analgesia research. Belonging to the class of 3,3-disubstituted pyrrolidines, this molecule features a quaternary carbon center that confers unique conformational rigidity and metabolic stability compared to its mono-substituted analogs.

The presence of the 3-bromo substituent on the aromatic ring serves as a versatile "synthetic handle," enabling late-stage diversification via palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig) to generate complex biaryl ligands. This guide details the structural properties, synthetic pathways, and analytical profiling of this compound.

Structural Characterization & Stereochemistry

1.1 Molecular Geometry

The defining feature of this molecule is the quaternary chiral center at C3. Unlike 3-phenylpyrrolidine, where the benzylic hydrogen is susceptible to metabolic oxidation (Cytochrome P450), the 3-methyl group blocks this position, enhancing metabolic half-life (

).

- **Steric Locking:** The geminal disubstitution (aryl and methyl) at C3 forces the pyrrolidine ring into a preferred envelope conformation. To minimize 1,3-diaxial interactions, the bulky 3-bromophenyl group typically adopts a pseudo-equatorial orientation, while the smaller methyl group occupies the pseudo-axial position.
- **Chirality:** The molecule exists as a pair of enantiomers, (R) and (S). In biological systems (e.g., serotonin transporter binding), one enantiomer often exhibits >100-fold higher potency.

1.2 Electronic Properties

- **Aryl Bromide:** The bromine atom at the meta position exerts an electron-withdrawing inductive effect (-I), deactivating the phenyl ring slightly compared to a simple phenyl group. This influences the pKa of the pyrrolidine nitrogen (typically ~9.5–9.8) by modulating the electron density through the sigma framework.
- **Lipophilicity:** The addition of the methyl and bromo groups significantly increases lipophilicity (cLogP ~3.2) compared to unsubstituted pyrrolidine, facilitating Blood-Brain Barrier (BBB) penetration.

Synthetic Methodologies

The construction of the quaternary center is the primary synthetic challenge. Two authoritative pathways are presented below.

Pathway A: The Malonate/Nitrile Alkylation Route (Classic)

This robust method builds the ring around the quaternary center.

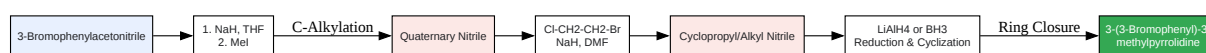
- **Starting Material:** 3-Bromophenylacetonitrile.
- **Step 1 (Methylation):** Deprotonation with NaH followed by MeI gives 2-(3-bromophenyl)propanenitrile.
- **Step 2 (Ring Construction):** Alkylation with ethyl bromoacetate followed by reduction/cyclization, or reaction with 1-bromo-2-chloroethane followed by nitrile reduction and intramolecular cyclization.

Pathway B: Palladium-Catalyzed Hydroarylation (Modern)

A convergent approach utilizing N-protected pyrrolines.

- Substrate: N-Boc-3-methyl-3-pyrroline.
- Catalyst: Pd(OAc)₂ / Ligand.
- Reagent: 3-Bromophenylboronic acid.
- Mechanism: The aryl group adds across the double bond to generate the 3,3-disubstituted system. Note: This often requires specific directing groups to ensure regioselectivity.

Visualization: Synthesis Workflow



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Caption: Step-wise construction of the quaternary pyrrolidine core via nitrile alkylation and reductive cyclization.

Analytical Profiling & Protocols

3.1 Nuclear Magnetic Resonance (NMR) Analysis

The quaternary center breaks the symmetry of the pyrrolidine ring, creating distinct diastereotopic protons.

Proton Environment	Chemical Shift (δ , ppm)	Multiplicity	Diagnostic Feature
C3-CH ₃	1.30 – 1.45	Singlet (3H)	Sharp singlet; confirms quaternary center.
C2-H (a/b)	2.80 – 3.40	Doublet of Doublets	Diastereotopic methylene protons adjacent to N.
C4-H / C5-H	1.80 – 3.20	Multiplets	Complex splitting due to ring puckering.
Aromatic H	7.10 – 7.60	Multiplet (4H)	Characteristic pattern for 1,3-disubstituted benzene.
N-H	2.0 – 9.0	Broad Singlet	Shift depends heavily on salt form (HCl vs Free Base).

3.2 Mass Spectrometry (MS)

- Ionization: ESI+ (Electrospray Ionization).
- Molecular Ion: [M+H]⁺.
- Isotope Pattern: The presence of Bromine results in a characteristic 1:1 doublet for the molecular ion peaks at M and M+2 (due to ⁷⁹Br and ⁸¹Br isotopes). This is the primary confirmation of the halogen's integrity.

Experimental Protocol: Isolation of HCl Salt

Objective: Convert the crude free base to the stable hydrochloride salt for storage and biological testing.

- Dissolution: Dissolve 1.0 g of crude **3-(3-bromophenyl)-3-methylpyrrolidine** in 10 mL of anhydrous diethyl ether.

- **Precipitation:** Cool the solution to 0°C in an ice bath. Dropwise add 2.0 M HCl in diethyl ether (1.5 eq, ~2.9 mL) under nitrogen atmosphere.
- **Filtration:** A white precipitate will form immediately. Stir for 15 minutes. Filter the solid using a sintered glass funnel.
- **Washing:** Wash the filter cake with cold ether (2 x 5 mL) to remove non-basic impurities.
- **Drying:** Dry the solid under high vacuum (0.1 mmHg) at 40°C for 4 hours.
- **Validation:** Check melting point (sharp range expected) and ¹H NMR (D₂O) to confirm stoichiometry.

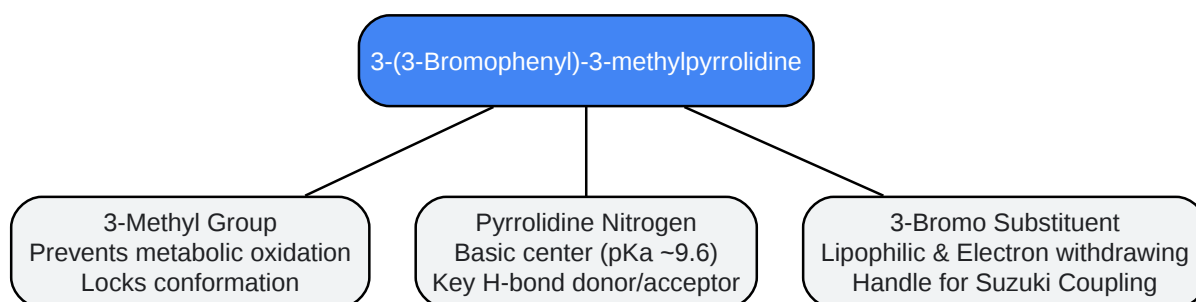
Medicinal Chemistry Applications

5.1 Bioisosterism & Pharmacology

This scaffold is a bioisostere of 3-phenylpiperidines and is structurally related to:

- **Triple Reuptake Inhibitors (SNDRI):** The 3,3-disubstitution pattern mimics the spatial arrangement of pharmacophores found in antidepressants like Venlafaxine, but with a constrained pyrrolidine ring that can enhance selectivity for the Serotonin Transporter (SERT).
- **nAChR Ligands:** 3-Arylpyrrolidines are known ligands for nicotinic acetylcholine receptors, relevant in treating cognitive deficits.

5.2 SAR Logic (Structure-Activity Relationship)



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Caption: Key pharmacophoric elements of the scaffold.

References

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